

ONX-0914 TFA long-term stability in solution

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Compound of Interest

Compound Name: ONX-0914 TFA

Cat. No.: B8176041

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ONX-0914 TFA Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the effective use of **ONX-0914 TFA** in experimental settings. The following sections offer troubleshooting guidance and frequently asked questions to address common challenges encountered during research.

Long-Term Stability of ONX-0914 TFA in Solution

Currently, detailed quantitative long-term stability data for **ONX-0914 TFA** in various solvents over extended periods is not extensively published. However, based on information from suppliers and the chemical nature of peptide epoxyketones, the following stability guidelines are recommended.

Data Presentation: Recommended Storage and Handling

For optimal performance and to minimize variability in experiments, it is crucial to adhere to the recommended storage conditions. The stability of **ONX-0914 TFA** in solution is dependent on the solvent, storage temperature, and handling practices.

Solvent	Storage Temperature	Recommended Duration	Key Considerations
DMSO	-80°C	Up to 6 months ^[1]	Aliquot to avoid repeated freeze-thaw cycles. Use freshly opened, anhydrous DMSO as it is hygroscopic and absorbed moisture can affect solubility and stability.
DMSO	-20°C	Up to 1 month ^[1]	Suitable for short-term storage. Ensure the solution is tightly sealed to prevent moisture absorption.
Aqueous Buffers	Not Recommended for Long-Term Storage	Use immediately	The epoxyketone warhead of ONX-0914 is susceptible to hydrolysis in aqueous solutions. Prepare fresh dilutions in aqueous buffers for immediate use in experiments.

Note: The stability of **ONX-0914 TFA** in other organic solvents has not been widely reported. It is recommended to perform a stability assessment if alternative solvents are to be used for long-term storage.

Experimental Protocols

Protocol for Assessing the Stability of **ONX-0914 TFA** in Solution

To ensure the potency of **ONX-0914 TFA** in long-term experiments, it is advisable to perform an in-house stability assessment. A common method for this is using Liquid Chromatography-Mass Spectrometry (LC-MS) to quantify the amount of intact **ONX-0914 TFA** over time.

Objective: To determine the degradation rate of **ONX-0914 TFA** in a specific solvent at a given storage temperature.

Materials:

- **ONX-0914 TFA**
- High-purity solvent (e.g., anhydrous DMSO)
- LC-MS system (e.g., Triple Quadrupole LC/MS)
- Appropriate LC column (e.g., C18)
- Mobile phases (e.g., acetonitrile and water with formic acid)
- Internal standard (a stable molecule with similar chromatographic behavior)

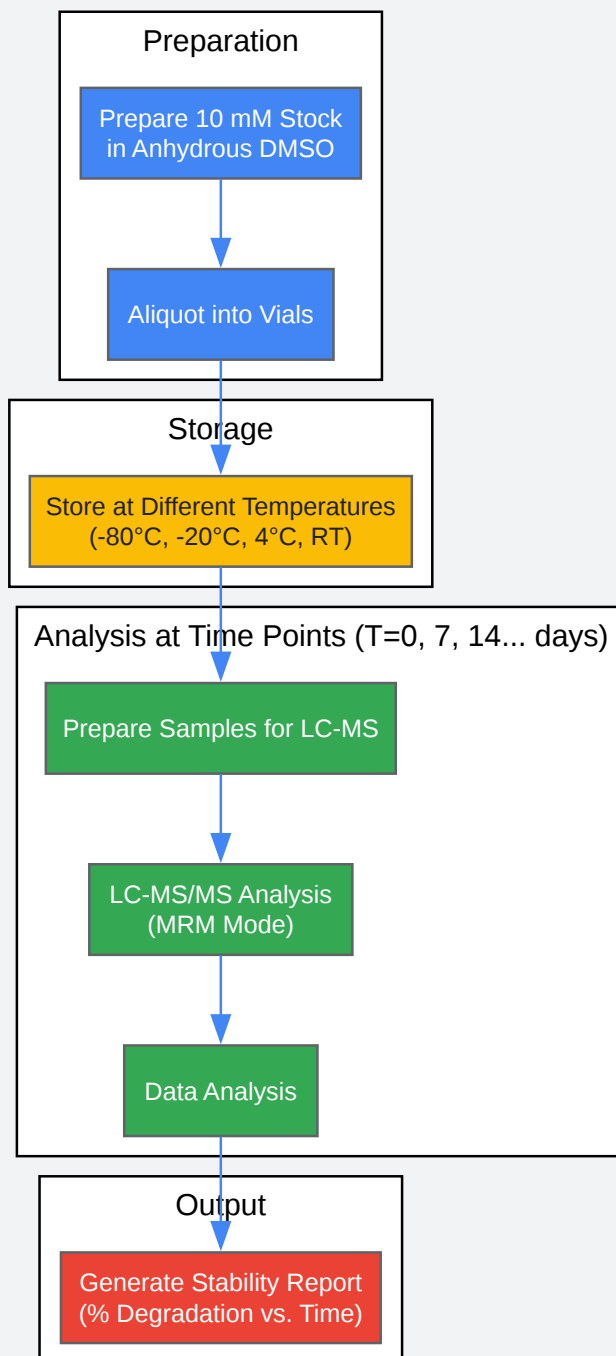
Methodology:

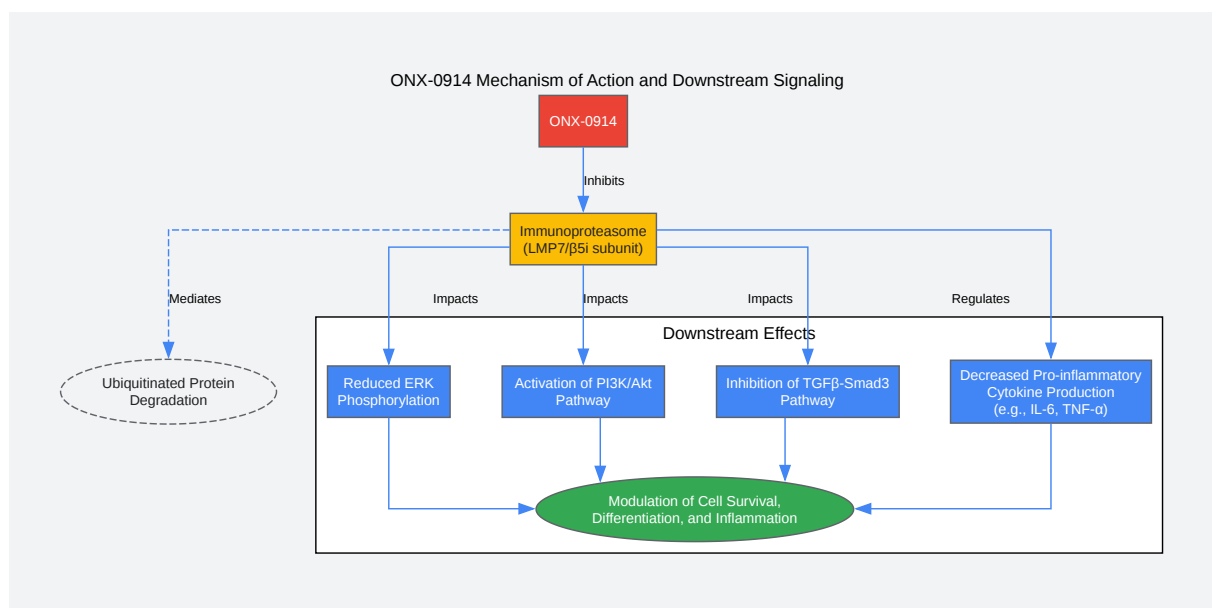
- **Stock Solution Preparation:** Prepare a concentrated stock solution of **ONX-0914 TFA** in the desired solvent (e.g., 10 mM in DMSO).
- **Aliquoting:** Aliquot the stock solution into multiple small-volume, airtight vials to avoid contamination and repeated freeze-thaw cycles of the main stock.
- **Storage Conditions:** Store the aliquots at the desired temperature(s) (e.g., -80°C, -20°C, 4°C, and room temperature).
- **Time Points:** Designate specific time points for analysis (e.g., Day 0, Day 7, Day 14, 1 month, 3 months, 6 months).
- **Sample Analysis by LC-MS:**
 - At each time point, take one aliquot from each storage condition.

- Prepare a calibration curve using a freshly prepared standard of **ONX-0914 TFA**.
- Dilute the stored sample and the standards to a suitable concentration range for LC-MS analysis.
- Add a fixed concentration of the internal standard to all samples and standards.
- Inject the samples onto the LC-MS system.
- Monitor the parent ion and a specific fragment ion for both ONX-0914 and the internal standard using Multiple Reaction Monitoring (MRM).
- Data Analysis:
 - Calculate the peak area ratio of ONX-0914 to the internal standard for all samples and standards.
 - Generate a calibration curve by plotting the peak area ratio against the concentration of the standards.
 - Determine the concentration of **ONX-0914 TFA** in the stored samples using the calibration curve.
 - Calculate the percentage of **ONX-0914 TFA** remaining at each time point relative to the Day 0 sample.

Mandatory Visualizations

Experimental Workflow for ONX-0914 TFA Stability Assessment

[Click to download full resolution via product page](#)Caption: Workflow for assessing **ONX-0914 TFA** stability.



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Caption: Signaling pathways affected by ONX-0914.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Reduced or no activity of ONX-0914 in cellular assays.	1. Degradation of ONX-0914: Improper storage, multiple freeze-thaw cycles, or prolonged storage at suboptimal temperatures. 2. Inaccurate Concentration: Pipetting errors or incorrect calculation of stock solution concentration. 3. Cell Line Insensitivity: The cell line may not express the immunoproteasome or express it at very low levels.	1. Prepare fresh stock solution of ONX-0914 TFA. Aliquot the stock solution and store at -80°C. Avoid more than 1-2 freeze-thaw cycles. Perform a stability check using LC-MS if possible. 2. Verify the calculations and ensure proper calibration of pipettes. 3. Confirm the expression of the immunoproteasome subunit LMP7 ($\beta 5i$) in your cell line by Western blot or qPCR.
High variability between replicate experiments.	1. Inconsistent ONX-0914 Activity: See "Reduced or no activity" above. 2. Hygroscopic Nature of DMSO: If the DMSO used for stock solution has absorbed water, it can affect the solubility and stability of the compound. 3. Inconsistent Cell Culture Conditions: Variations in cell density, passage number, or media composition.	1. Ensure consistent handling and storage of the ONX-0914 TFA stock solution for all experiments. 2. Use a fresh, unopened bottle of anhydrous DMSO to prepare the stock solution. 3. Standardize cell culture protocols, including seeding density and passage number. Ensure media and supplements are consistent between experiments.

Unexpected off-target effects or cellular toxicity.	1. High Concentration of ONX-0914: At higher concentrations, the selectivity of ONX-0914 for the immunoproteasome over the constitutive proteasome may decrease, leading to broader effects. 2. Solvent Toxicity: High concentrations of DMSO can be toxic to some cell lines.	1. Perform a dose-response curve to determine the optimal concentration range for selective immunoproteasome inhibition in your specific cell model. 2. Ensure the final concentration of DMSO in the cell culture medium is below the toxic level for your cells (typically <0.5%). Include a vehicle control (DMSO alone) in all experiments.
Difficulty dissolving ONX-0914 TFA.	1. Suboptimal Solvent: The compound may have limited solubility in the chosen solvent. 2. Low-Quality Solvent: Presence of impurities or water in the solvent.	1. DMSO is the recommended solvent for creating high-concentration stock solutions. Gentle warming (to 37°C) and sonication can aid dissolution. 2. Use high-purity, anhydrous solvents.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of ONX-0914?

A1: ONX-0914 is a selective and irreversible inhibitor of the chymotrypsin-like activity of the LMP7 (low molecular mass polypeptide 7) or $\beta 5i$ subunit of the immunoproteasome. The immunoproteasome is a specialized form of the proteasome found predominantly in hematopoietic cells and in other cells upon stimulation with pro-inflammatory cytokines. By inhibiting LMP7, ONX-0914 modulates the degradation of specific proteins, which in turn affects downstream signaling pathways involved in inflammation, immune cell differentiation, and survival.

Q2: How should I prepare a stock solution of **ONX-0914 TFA**?

A2: It is recommended to prepare a stock solution of **ONX-0914 TFA** in anhydrous dimethyl sulfoxide (DMSO) at a concentration of 10 mM or higher. To prepare the solution, add the

appropriate volume of DMSO to the vial of **ONX-0914 TFA** and gently vortex or sonicate until the solid is completely dissolved. For cellular experiments, this stock solution can then be diluted to the desired final concentration in cell culture medium.

Q3: How many times can I freeze-thaw my stock solution of **ONX-0914 TFA**?

A3: To maintain the integrity and activity of **ONX-0914 TFA**, it is strongly recommended to minimize freeze-thaw cycles. Ideally, the stock solution should be aliquoted into single-use volumes and stored at -80°C. It is advisable not to exceed 1-2 freeze-thaw cycles.

Q4: Is ONX-0914 selective for the immunoproteasome?

A4: Yes, ONX-0914 exhibits selectivity for the LMP7 ($\beta 5i$) subunit of the immunoproteasome over the corresponding $\beta 5$ subunit of the constitutive proteasome. However, at higher concentrations, its selectivity may decrease, potentially leading to the inhibition of the constitutive proteasome and off-target effects. It is important to determine the optimal concentration for your experimental system through dose-response studies.

Q5: What are the known downstream signaling pathways affected by ONX-0914?

A5: Inhibition of the immunoproteasome by ONX-0914 has been shown to impact several key signaling pathways, including:

- Reduced ERK Phosphorylation: Affects T-cell activation and proliferation.
- Activation of the PI3K/Akt Pathway: Can promote cell survival in some contexts.
- Inhibition of the TGF β -Smad3 Pathway: Plays a role in fibrosis and cell differentiation.
- Decreased Pro-inflammatory Cytokine Production: Reduces the secretion of cytokines such as IL-6, TNF- α , and IL-23.

Q6: Can I use ONX-0914 in animal models?

A6: Yes, ONX-0914 has been used in various in vivo animal models to study the role of the immunoproteasome in different diseases. The appropriate dosage, route of administration, and vehicle will depend on the specific animal model and experimental design. It is crucial to

consult the relevant literature and perform preliminary dose-finding and toxicity studies. A common in vivo formulation involves dissolving ONX-0914 in a vehicle such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.

Q7: What are some common troubleshooting tips for in vitro experiments with ONX-0914?

A7: Common issues include reduced compound activity, high experimental variability, and unexpected cytotoxicity. To mitigate these, always use freshly prepared or properly stored aliquots of **ONX-0914 TFA**, use high-purity anhydrous DMSO for stock solutions, include appropriate vehicle controls, and carefully titrate the compound to find the optimal concentration for your specific cell type and assay. Confirming immunoproteasome expression in your cell line is also a critical first step.

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References

- 1. selleckchem.com [selleckchem.com]
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